

# In-Depth Technical Guide: 2,2-bis(4-chlorophenyl)acetonitrile

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## Compound of Interest

Compound Name: 2,2-bis(4-chlorophenyl)acetonitrile

Cat. No.: B1209525

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known synonyms and available data for the chemical compound **2,2-bis(4-chlorophenyl)acetonitrile**. While comprehensive experimental data for this specific molecule is limited in publicly accessible literature, this document compiles the available information on its nomenclature and identifiers.

## Known Synonyms and Identifiers

**2,2-bis(4-chlorophenyl)acetonitrile** is identified by the CAS Number 20968-04-1.<sup>[1]</sup> A comprehensive list of its known synonyms and alternative names is provided below.

Synonym	Source
bis(p-chlorophenyl)acetonitrile	PubChem <sup>[1]</sup>
p,p'-DDCN	PubChem <sup>[1]</sup>
Benzeneacetonitrile, 4-chloro- $\alpha$ -(4-chlorophenyl)-	PubChem <sup>[1]</sup>
2,2-bis(4-chlorophenyl)-acetonitrile	PubChem <sup>[1]</sup>
Bis(p-chlorophenyl)acetonitrile, 95%	PubChem <sup>[1]</sup>
Benzeneacetonitrile, 4-chloro-.alpha.-(4-chlorophenyl)-	PubChem <sup>[1]</sup>

## Quantitative Data

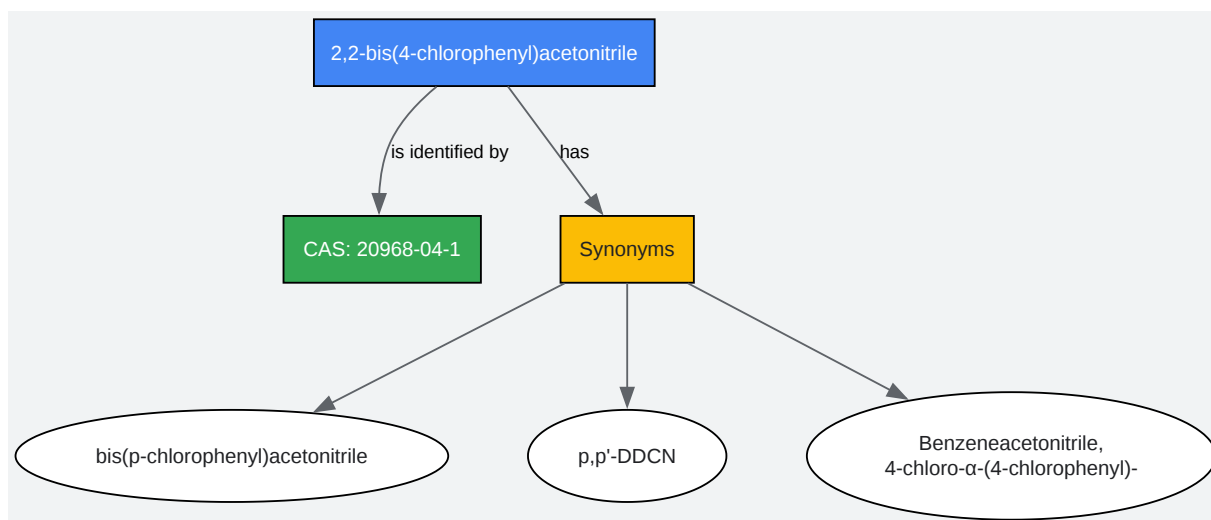
A thorough search of scientific databases and chemical supplier information did not yield specific, experimentally determined quantitative data such as melting point, boiling point, or solubility for **2,2-bis(4-chlorophenyl)acetonitrile**. Researchers are advised to perform their own analytical characterization to determine these physical properties.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **2,2-bis(4-chlorophenyl)acetonitrile** are not readily available in the public domain. Researchers may need to develop methodologies based on the synthesis of structurally similar diarylacetonitrile compounds. General synthetic strategies could involve the reaction of a substituted phenylacetonitrile with a chlorobenzene derivative or the cyanation of a corresponding diarylmethane precursor. Analytical methods would likely involve standard techniques such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy for characterization and purity assessment.

## Logical Relationships of Identifiers

The following diagram illustrates the hierarchical relationship between the primary chemical name and its various identifiers.



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Caption: Relationship between the primary name and identifiers for **2,2-bis(4-chlorophenyl)acetonitrile**.

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## References

- 1. p,p'-DDCN | C<sub>14</sub>H<sub>9</sub>Cl<sub>2</sub>N | CID 8806 - PubChem [pubchem.ncbi.nlm.nih.gov]
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